Application Notes and Protocols for ONL1204 (Xelafaslatide) In Vivo Characterization

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Compound of Interest

Compound Name: *FHT-1204*

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Introduction

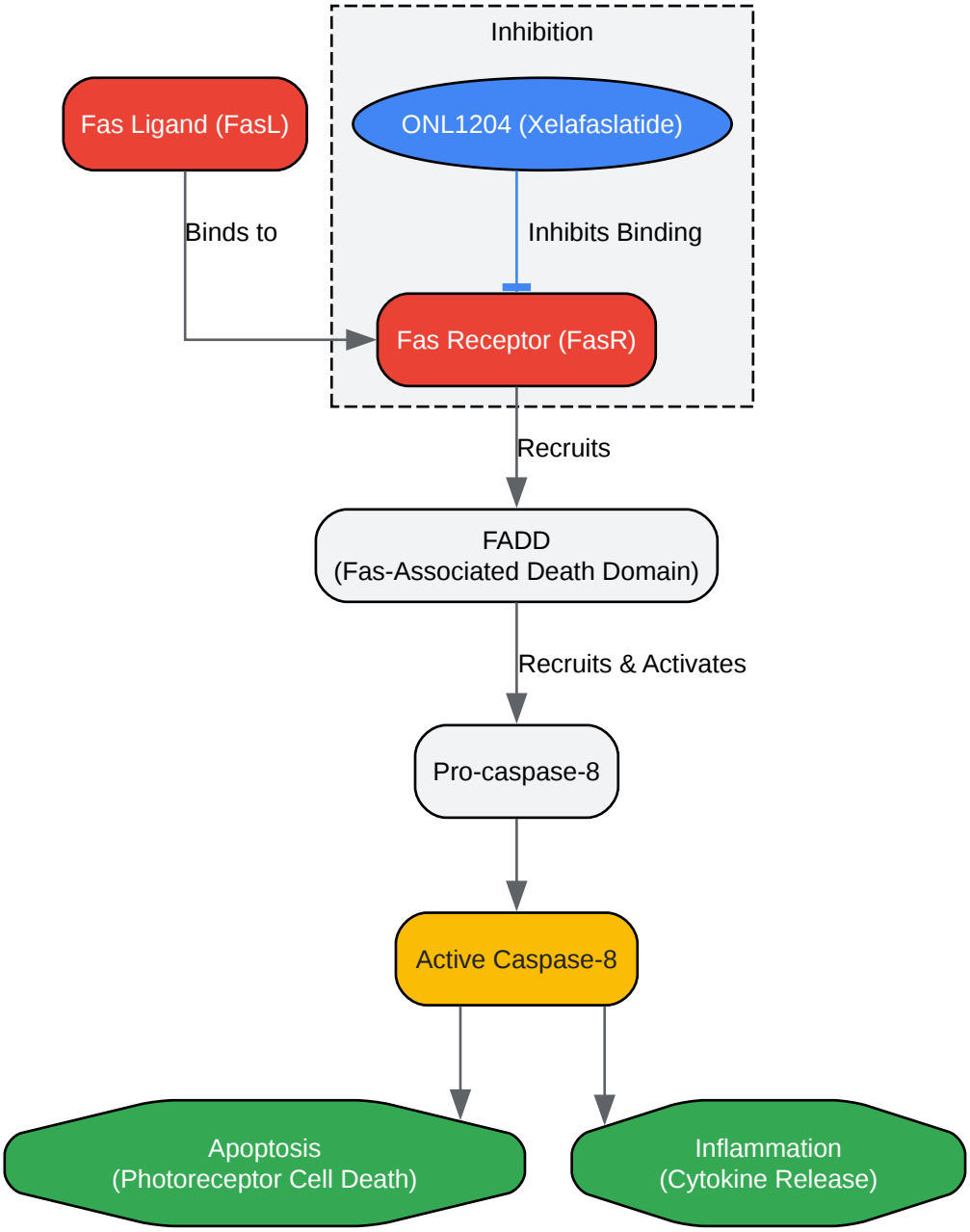
ONL1204, also known as xelafaslatide, is a first-in-class small peptide inhibitor of the Fas receptor.[1][2] The Fas receptor is a key mediator of apoptosis (programmed cell death) and inflammation in the retina.[3][4] By inhibiting the Fas pathway, ONL1204 is being investigated as a neuroprotective therapy for a range of retinal diseases, including rhegmatogenous retinal detachment (RRD), geographic atrophy (GA) associated with age-related macular degeneration (AMD), and open-angle glaucoma.[1][5][6] Death of retinal cells, through both direct and inflammatory signaling pathways, is a primary cause of vision loss in these conditions.[7] Preclinical and clinical studies have demonstrated that ONL1204 can protect key retinal cells, such as photoreceptors, from cell death.[5][8][9]

These application notes provide a comprehensive overview of the dosing, administration, and experimental protocols for the in vivo characterization of ONL1204 in various animal models and clinical settings.

Mechanism of Action: Fas Pathway Inhibition

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ONL1204 is a 12-amino acid synthetic peptide that competitively inhibits the Fas receptor, preventing the binding of its natural ligand (FasL).[4][8][9] This action blocks the initiation of the downstream signaling cascade that leads to both apoptosis and inflammation.[3] The activation of the Fas receptor is a critical regulator of cell death and inflammation, acting upstream of the complement pathway.[3][10] By inhibiting this pathway, ONL1204 helps to preserve retinal cell structure and function.[10]



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Caption: ONL1204 Mechanism of Action.

Quantitative Data Summary

The following tables summarize the dosing of ONL1204 across various preclinical and clinical studies.

Table 1: Preclinical In Vivo Dosing of ONL1204

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Animal Model	Disease Model	Dosing Regimen	Route of Administration	Key Findings	Reference(s)
Mouse	Inherited Retinal Degeneration (rd10)	Single 2 µg injection in 1 µL	Intravitreal (IVT)	Decreased photoreceptor cell death, preserved retinal function.	[11][12]
Mouse	Inherited Retinal Degeneration (P23H)	Two 2 µg injections in 1 µL (at P14 and 2 months)	Intravitreal (IVT)	Reduced TUNEL-positive photoreceptors, preserved retinal thickness.	[11][12]
Mouse	Chronic Dry AMD Model (apoB100)	Two IVT injections 6 weeks apart	Intravitreal (IVT)	Preserved RPE morphology, reduced caspase-8 activity and inflammation.	[8]
Rabbit	Sodium Iodate-Induced RPE Damage	Single 10 µg, 50 µg, or 100 µg injection in 50 µL	Intravitreal (IVT)	Significant protection of the retinal pigment epithelium (RPE).	[8]
Minipig	Pharmacokinetics Study	Single 200 µg or 300 µg injection in 100 µL	Intravitreal (IVT)	Prolonged residence in ocular tissues with a vitreous humor half-	[8]

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	life of over 100 days.

Table 2: Clinical Trial Dosing of ONL1204 (Xelafaslatide)

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Indication	Phase	Dosing Regimen	Route of Administration	Key Findings	Reference(s)
Rhegmatogenous Retinal Detachment (RRD)	Phase 1	Single injection of 25 µg (50 µL), 50 µg (100 µL), 100 µg (50 µL), or 200 µg (100 µL) at randomization.	Intravitreal (IVT)	Generally safe and well-tolerated at all doses.	[1][2]
Rhegmatogenous Retinal Detachment (RRD)	Phase 2	Single injection of 50 µg or 200 µg at randomization.	Intravitreal (IVT)	Did not meet primary endpoint, but showed benefit in patients at highest risk for vision loss.	[1][13]
Geographic Atrophy (GA) associated with AMD	Phase 1b	Component 1: Single injection. Component 2: Two injections 12 weeks apart. Doses of 50 µg and 200 µg.	Intravitreal (IVT)	Generally safe and well-tolerated with encouraging efficacy signals. A single injection reduced GA lesion growth by 42% compared to the fellow eye. Two	[1][3][9]

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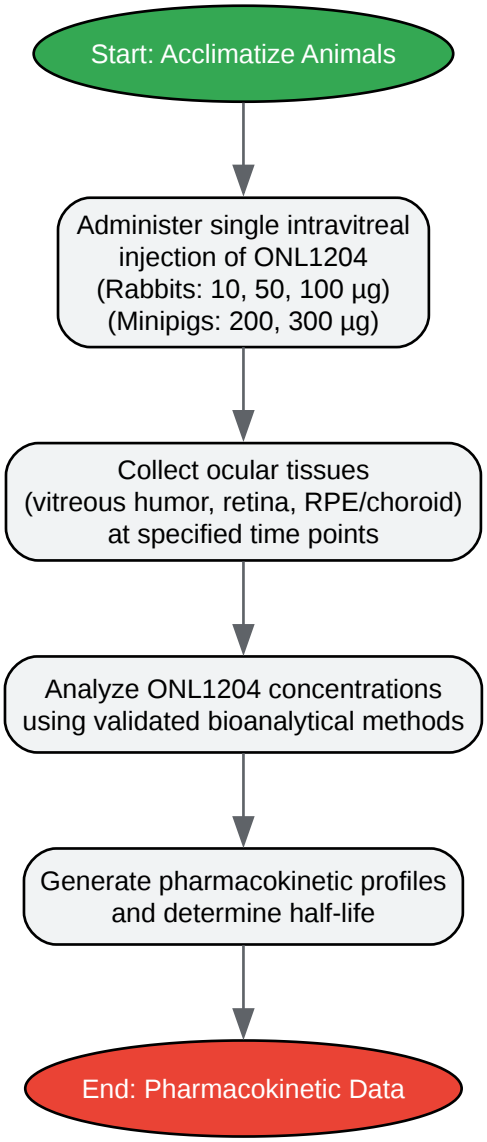
				injections reduced lesion growth by up to 50% compared to sham.	
Geographic Atrophy (GA) associated with AMD	Phase 2 (GALAXY Trial)	Injections every 12 or 24 weeks for 72 weeks. Doses of 100 µg (50 µL) and 200 µg (100 µL).	Intravitreal (IVT)	Ongoing study to evaluate efficacy and safety.	[1][6]
Open-Angle Glaucoma	Phase 1b	Two injections 90 days apart. Doses of 50 µg (100 µL) and 100 µg (50 µL).	Intravitreal (IVT)	Generally safe and well-tolerated. Showed sustained increases in retinal nerve fiber layer thickness.	[1][2]

Experimental Protocols

Protocol 1: Pharmacokinetic Studies in Rabbits and Minipigs

This protocol outlines the general procedure for evaluating the ocular pharmacokinetics of ONL1204.

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Caption: Pharmacokinetic Study Workflow.

Methodology:

- Animal Models: Dutch-belted rabbits and Göttingen minipigs are used for these studies.[8]
- Anesthesia and Preparation: Prior to injection, animals are anesthetized. The ocular surface is moistened with an ophthalmic Betadine solution, followed by a sterile saline wash. A topical anesthetic such as 0.5% proparacaine is applied.[8]
- Intravitreal Injection:

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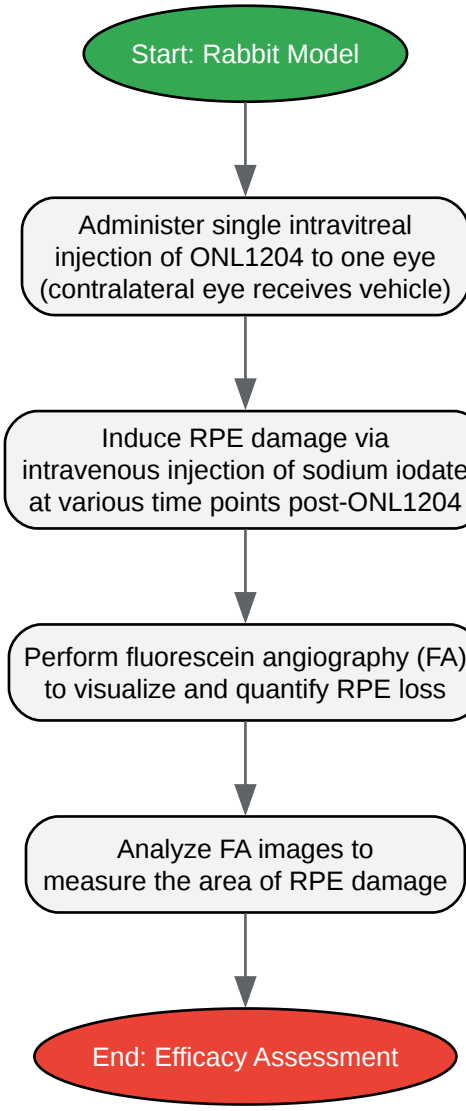
- Rabbits: A single 50 µL intravitreal injection of ONL1204 is administered to both eyes at doses of 10 µg, 50 µg, or 100 µg.[8]
- Minipigs: A single 100 µL intravitreal injection of ONL1204 is administered to one eye at doses of 200 µg or 300 µg.[8]

- Sample Collection: Ocular tissues (vitreous humor, retina, and RPE/choroid) are collected at various time points (e.g., Day 1, 28, 56, and 83 for rabbits; Day 6, 28, and 88 for minipigs).[8]
- Analysis: The concentration of ONL1204 in the collected tissues is quantified using a validated bioanalytical method to determine the pharmacokinetic profile and half-life of the compound.[8]

Protocol 2: Efficacy in a Rabbit Model of Sodium Iodate-Induced RPE Damage

This protocol describes the evaluation of ONL1204's protective effects against chemically induced retinal damage.

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Caption: Rabbit Sodium Iodate Model Workflow.

Methodology:

- Animal Model: Pigmented rabbits are used for this study.[9]
- ONL1204 Administration: A single intravitreal injection of ONL1204 (e.g., 25 µg or 100 µg) is administered to one eye of each animal. The contralateral eye receives a vehicle injection and serves as a control.[8]

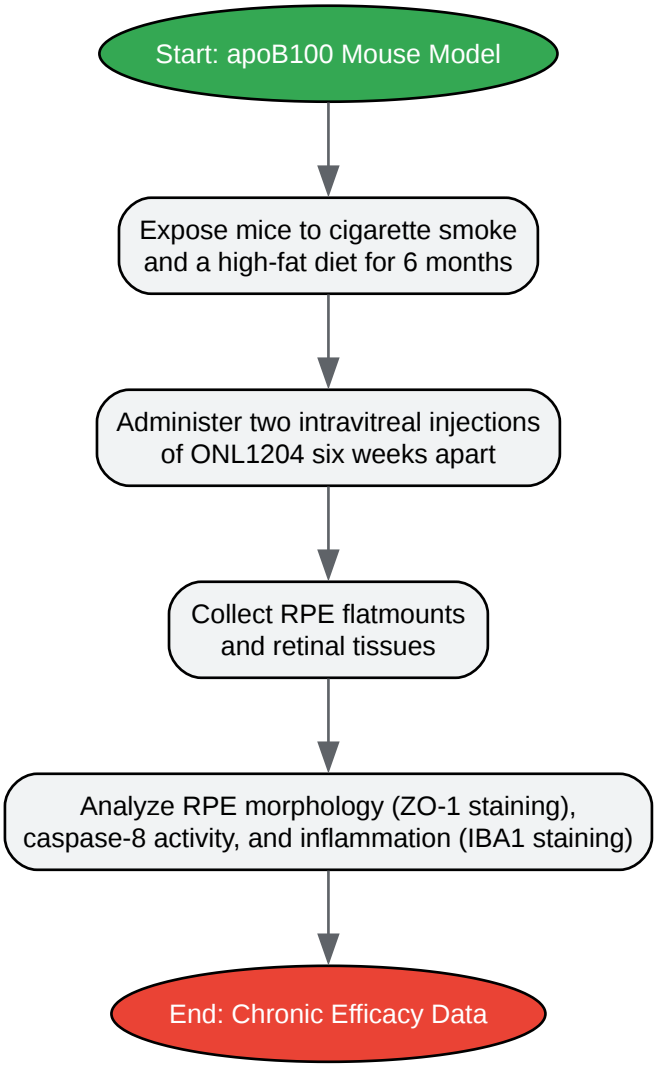
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- Induction of RPE Damage: At a specified time point after ONL1204 administration (e.g., Day 28), a solution of sodium iodate is administered intravenously to induce RPE damage.[8][9]
- Efficacy Assessment:
  - Fluorescein Angiography (FA): FA is performed to visualize and quantify the area of RPE loss, which appears as a "windowing" effect.[8]
  - Optical Coherence Tomography (OCT): OCT can be used to assess retinal structure.[9]
- Histology: Eyes can be enucleated at various time points for histological analysis to further assess the extent of retinal damage and the protective effects of ONL1204.[9]

Protocol 3: Efficacy in a Chronic Mouse Model of Dry AMD

This protocol details the long-term evaluation of ONL1204 in a model that mimics key features of dry AMD.

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Caption: Chronic Dry AMD Mouse Model Workflow.

Methodology:

- Animal Model: apoB100 mice, which are susceptible to developing features of dry AMD, are used.[8]
- Induction of AMD-like Pathology: Mice are exposed to a combination of a high-fat diet and cigarette smoke for a period of six months to induce retinal changes characteristic of dry AMD.[8]

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- ONL1204 Administration: During the induction period, mice receive two intravitreal injections of ONL1204, spaced six weeks apart.[8]
- Endpoint Analysis:
  - RPE Morphology: RPE flatmounts are prepared and stained with antibodies against ZO-1 to visualize the cell margins and assess RPE dysmorphology.[8]
  - Apoptosis: Caspase-8 activity assays are performed on retinal tissue lysates to quantify the level of apoptosis.[8]
  - Inflammation: Retinal flatmounts are stained with antibodies against IBA1 to identify and quantify activated microglia/macrophages, which are markers of inflammation.[8]

Conclusion

ONL1204 (xelafaslatide) has demonstrated a favorable safety profile and promising efficacy signals in a variety of preclinical in vivo models and human clinical trials for several retinal diseases. Its mechanism of action, targeting the Fas receptor to inhibit apoptosis and inflammation, represents a novel neuroprotective approach. The long intraocular half-life of ONL1204 supports the potential for infrequent dosing, which would be a significant advantage for patients with chronic retinal conditions. The protocols outlined in these application notes provide a framework for the continued in vivo characterization and development of this promising therapeutic agent.

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